Technical Guide: Methyl 4-cyano-5-fluoro-2-methylbenzoate

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Compound of Interest

Compound Name:	*Methyl 4-cyano-5-fluoro-2-methylbenzoate*
Cat. No.:	*B8199139*

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Core Identity & Synthetic Utility in Epigenetic Therapeutics

Executive Summary

Methyl 4-cyano-5-fluoro-2-methylbenzoate (CAS: 1427377-85-2) is a specialized trisubstituted arene building block.[1][2][3] While structurally compact, it serves as a critical "linchpin" intermediate in the synthesis of KAT6 (MYST family) inhibitors—a significantly emerging class of epigenetic modulators targeting cancer stem cells (e.g., in AML and breast cancer).

This guide provides a definitive analysis of its IUPAC nomenclature (resolving common priority conflicts), details a scalable palladium-catalyzed carbonylation protocol for its synthesis, and outlines its downstream utility in constructing benzisoxazole scaffolds.

Chemical Identity & Nomenclature Analysis

Accurate nomenclature for polysubstituted benzenes requires strict adherence to Cahn-Ingold-Prelog (CIP) priority rules, particularly when multiple carbon-based functional groups are present.[1][2]

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Definitive IUPAC Breakdown

The name **Methyl 4-cyano-5-fluoro-2-methylbenzoate** is derived as follows:

- Principal Functional Group: The molecule contains both an ester (-$COOCH_3$) and a nitrile (-CN).[1][2] Per IUPAC priority rules, Esters > Nitriles.
  - Consequence: The parent structure is Benzoate (specifically, Methyl Benzoate). The nitrile is treated as a substituent ("cyano").
- Numbering the Ring:
  - C1: The carbon attached to the ester group (Principal Group).[1]
  - Direction: Numbering proceeds to give the lowest possible locants to substituents.
    - Path A (Clockwise): 2-Methyl, 4-Cyano, 5-Fluoro.[1][2][3][4][5][6][7] (Set: 2, 4, 5).
    - Path B (Counter-Clockwise): 2-Fluoro, 3-Cyano, 6-Methyl.[1][2] (Set: 2, 3, 6).
  - Decision: Path A (2,4,[8]5) is lower than Path B (2,3,6) at the first point of difference? Actually, 2 vs 2 is a tie. 4 vs 3? Path B (2,3,6) would technically be lower locants if substituents were identical. However, we must also consider alphabetical order if locant sets are competitive.
  - Correction: In the specific synthesis precursor (4-bromo-2-fluoro-5-methylbenzonitrile), the nitrile is C1.[1][2] In the target ester, the Ester is C1.
  - Let's verify the user's provided name "**Methyl 4-cyano-5-fluoro-2-methylbenzoate**".[1][3]
    - Substituents at 2 (Methyl), 4 (Cyano), 5 (Fluoro).[3][6][8][9][10][11][12]
    - This arrangement places the sterically demanding Methyl group ortho to the Ester.[2]
- Alphabetical Listing: Cyano, Fluoro, Methyl.[1][3][8][9][10][11][13][14]

Structural Visualization (Graphviz)

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The following diagram illustrates the priority logic and the structural shift from its common precursor.



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Figure 1: Transformation logic highlighting the shift in functional group priority from Nitrile (precursor) to Ester (target).

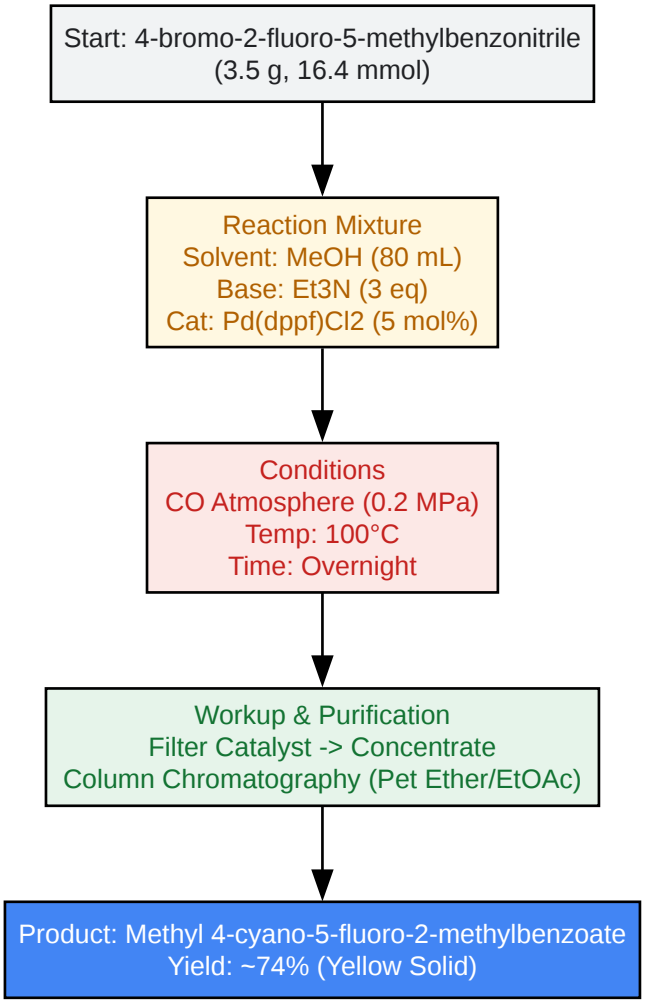
Synthetic Protocol: Pd-Catalyzed Alkoxycarbonylation[1][2]

Methodology Rationale: Direct esterification of a corresponding benzoic acid is often inefficient due to the electron-withdrawing nature of the nitrile and fluorine groups.[2] The industry-standard approach utilizes Palladium-catalyzed alkoxycarbonylation of the aryl bromide precursor.[1][2] This method installs the ester moiety under mild conditions while preserving the sensitive nitrile group.

Reaction Scheme

Precursor: 4-bromo-2-fluoro-5-methylbenzonitrile Reagents: CO (gas), Methanol, Triethylamine (Et_3N), $Pd(dppf)Cl_2$[1][2]·DCM.

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Figure 2: Step-by-step workflow for the carbonylation synthesis route.

Detailed Experimental Procedure

Note: This protocol assumes standard Schlenk line or autoclave techniques for handling Carbon Monoxide.

- Setup: In a high-pressure autoclave or thick-walled pressure vessel, dissolve 4-bromo-2-fluoro-5-methylbenzonitrile (1.0 eq) in anhydrous Methanol (0.2 M concentration).
- Catalyst Addition: Add Triethylamine (3.0 eq) followed by $Pd(dppf)Cl_2 \cdot CH_2Cl_2$ (0.05 eq).[1] The use of dppf (1,1'-Bis(diphenylphosphino)ferrocene) is critical for stabilizing the Pd species in the presence of the nitrile.

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- Carbonylation: Purge the vessel with Nitrogen (3x), then pressurize with Carbon Monoxide (CO) to 2 bar (0.2 MPa).
- Reaction: Heat the mixture to 100°C with vigorous stirring for 12–16 hours.
- Workup:
  - Cool to room temperature and vent CO carefully (into a scrubber).
  - Filter the mixture through a Celite pad to remove Palladium black.
  - Concentrate the filtrate under reduced pressure.[1][6][8][11][14]
- Purification: Purify the residue via silica gel flash chromatography.
  - Mobile Phase: Petroleum Ether : Ethyl Acetate (Gradient 20:1 to 5:1).[1][2]
  - Expectation: The product elutes as a yellow solid.[8][11]

Key Data Points:

Parameter	Specification
Molecular Formula	$C_{10}H_8FNO_2$
Molecular Weight	193.17 g/mol
Physical State	Yellow Solid
MS (ESI)	m/z 216.1 $[M+Na]^+$

| Yield | 70–75% (Optimized) |[8]

Applications in Drug Discovery[1][2][3]

This molecule is not merely an endpoint; it is a divergent intermediate.[2] Its primary value lies in the orthogonality of its functional groups:

- Ester: Susceptible to reduction (to alcohol) or hydrolysis (to acid).[1]

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- Nitrile: Susceptible to reduction (to amine) or hydrolysis (to amide).[1]
- Fluorine: Enables SNAr reactions if activated, or serves as a metabolic blocker.[1][2]

Case Study: Synthesis of KAT6 Inhibitors

In the development of inhibitors for MOZ (KAT6A) and MOF (KAT8)—proteins implicated in AML and ER+ breast cancer—this ester is reduced to the alcohol to form the benzisoxazole core.

Pathway:

- Reduction: **Methyl 4-cyano-5-fluoro-2-methylbenzoate** + $LiBH_4$ (THF, Reflux)

  2-Fluoro-4-(hydroxymethyl)-5-methylbenzonitrile.[1][2]
- Cyclization: The resulting alcohol is often converted into a leaving group and cyclized with an N-hydroxy acetamidine to form the benzisoxazole scaffold found in clinical candidates.[1][2]

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